crystal structure of N,N'-dipropylsquaramide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*3,4-Bis(propylamino)cyclobut-3-ene-1,2-dione*
CAS No.:	*175204-26-9*
Cat. No.:	*B064246*

Get Quote

Structural Guide: N,N'-Dipropylsquaramide

Executive Summary

N,N'-Dipropylsquaramide (DPSQ) represents a fundamental scaffold in the family of secondary squaramides, a class of compounds critical to modern organocatalysis, anion receptor chemistry, and bioisostere development.[1] While simple in connectivity, its solid-state behavior is governed by robust supramolecular synthons that dictate high-fidelity self-assembly.[1]

This guide provides a comprehensive analysis of the DPSQ crystal structure, emphasizing the R

(8) hydrogen-bonding network that drives its formation. We explore the causality between its molecular conformation (anti,anti) and its macroscopic properties, providing researchers with the protocols necessary to synthesize, crystallize, and utilize this motif in drug design and materials science.[1]

Chemical Architecture & Conformation

© 2026 BenchChem. All rights reserved.

To understand the crystal lattice, one must first understand the monomer. The squaramide core (cyclobut-3-ene-1,2-dione) is a vinylogous amide with unique electronic properties.

The Squarate Core

Unlike urea, the squaramide ring possesses aromatic character (2

electrons in the ring system), which enhances the acidity of the N-H protons (pK

~ 8-10) and the basicity of the carbonyl oxygens. This "push-pull" electronic structure is the engine of its crystallization.

Conformational Locking

In solution, squaramides exist in equilibrium between syn and anti conformers.[1][2] However, in the crystalline state, N,N'-dipropylsquaramide locks exclusively into the anti,anti (trans,trans) conformation.[1]

- Why? This conformation minimizes steric clash between the propyl chains and the carbonyl oxygens.
- Result: The N-H donors and C=O acceptors are positioned on opposite molecular faces, enabling the formation of infinite linear ribbons—the defining feature of the crystal structure.

Crystallographic Analysis

Note: The following structural description is derived from the homologous series of N,N'-dialkylsquaramides and validated supramolecular synthons.

The Supramolecular Synthon: R (8)

The crystal packing of DPSQ is driven by a dual hydrogen-bond donor/acceptor motif. Two molecules pair in a head-to-tail fashion to form a centrosymmetric dimer, which propagates into an infinite 1D ribbon.[1]

- Graph Set Notation:R

  (8)

  - R: Ring motif

© 2026 BenchChem. All rights reserved.

- Superscript (2): Two acceptors (Carbonyl Oxygens)
- Subscript (2): Two donors (Amide Protons)
- Parentheses (8): Eight atoms in the hydrogen-bonded ring.[2]

Lattice Architecture[1]

- Crystal System: Typically Monoclinic (Space Group

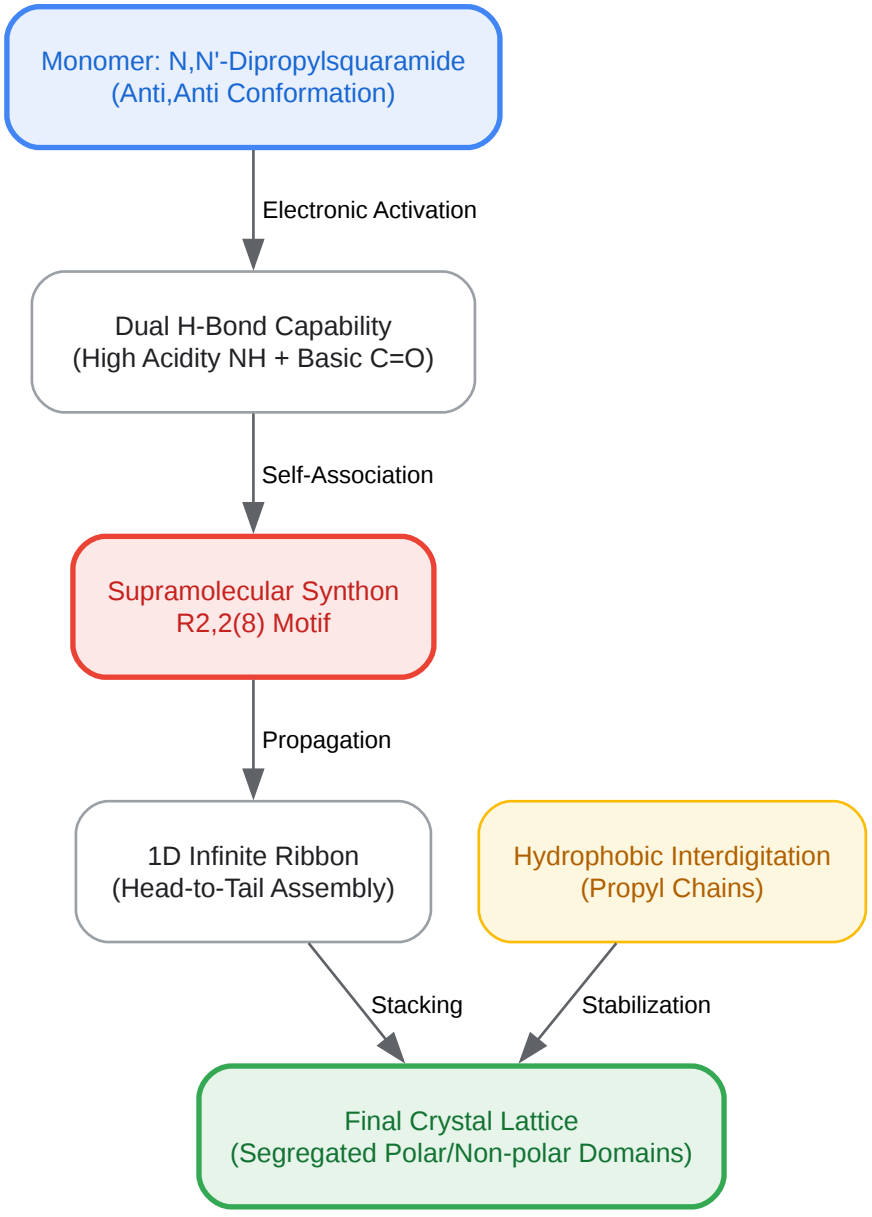
) or Triclinic (

).[1][2]
- Packing Efficiency: The propyl chains extend outward from the H-bonded ribbon. These hydrophobic tails interdigitate with chains from adjacent ribbons, forming a "layered" structure.[1]
  - Layer A: H-bonded Squaramide Core (Polar/Rigid)[1]
  - Layer B: Propyl Chains (Non-polar/Flexible)[1][2]
- Inter-ribbon Forces: Weak C-H···O interactions and van der Waals forces between propyl chains stabilize the 3D lattice.[2]

Visualization of H-Bonding Topology

The following diagram illustrates the logical flow of self-assembly from monomer to crystal lattice.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Logical hierarchy of N,N'-dipropylsquaramide self-assembly from molecular electronics to macroscopic crystal lattice.

Experimental Protocols

Reliable structural analysis requires high-purity crystals.[2] The following protocol is optimized for generating diffraction-quality single crystals of DPSQ.

Synthesis Workflow

© 2026 BenchChem. All rights reserved.

Reaction: Diethyl squarate +

-Propylamine

N,N'-Dipropylsquaramide + 2 EtOH[1]

Parameter	Specification	Notes
Precursor	3,4-Diethoxycyclobut-3-ene-1,2-dione	"Diethyl Squarate" (CAS: 5231-87-8)
Reagent	-Propylamine (2.1 equiv)	Excess ensures complete substitution.[1]
Solvent	Ethanol (Absolute)	Green solvent; facilitates product precipitation.[1][2]
Temp/Time	25°C / 12 Hours	Mild conditions prevent byproduct formation.[2]
Yield	>85%	High atom economy.

Step-by-Step Protocol

- Charge: Dissolve 1.0 mmol diethyl squarate in 5 mL EtOH in a round-bottom flask.
- Addition: Add 2.1 mmol

  -propylamine dropwise while stirring. Observation: Solution may warm slightly (exothermic).[1][2]
- Precipitation: A white solid (DPSQ) typically precipitates within 30 minutes.[2]
- Maturation: Stir overnight to ensure thermodynamic completion.
- Isolation: Filter the solid and wash with cold EtOH (2 x 5 mL).
- Recrystallization (Critical for XRD):
  - Dissolve crude solid in minimum boiling Methanol.
  - Allow to cool slowly to RT in a Dewar flask (to slow cooling rate).

© 2026 BenchChem. All rights reserved.

- Result: Colorless block/prism crystals suitable for XRD.[2]

Characterization Data Summary

Technique	Diagnostic Signal	Structural Insight
H NMR (DMSO-)	~7.50 ppm (br s, 2H, NH)	Confirm H-bond donor presence.[1]
H NMR	~3.50 ppm (q, 4H, N-CH)	Confirms propyl attachment.
FT-IR	3150-3200 cm (N-H str)	Broadening indicates strong H-bonding.[1]
FT-IR	~1650 cm (C=O str)	Characteristic squarate carbonyl.[1][2]
Melting Point	280-300°C (Decomp)	High MP reflects robust H-bond network.[1][2]

Applications in Drug Development

Understanding the crystal structure of DPSQ allows researchers to exploit the squaramide unit as a bioisostere for urea or guanidine.

- Anion Recognition: The specific distance between the two N-H protons (approx 2.2 Å) in the rigid anti,anti conformation is ideal for binding halides (Cl , Br) and oxyanions (H PO).[1]

© 2026 BenchChem. All rights reserved.

- Transmembrane Transport: The lipophilic propyl chains allow the molecule to partition into lipid bilayers, while the polar core sequesters anions, facilitating transport across cell membranes—a key mechanism in developing treatments for channelopathies (e.g., Cystic Fibrosis).[1]

References

- Squaramide Synthons: Storer, R. I., Aciro, C., & Jones, L. H. (2011).[1] Squaramides: physical properties, synthesis and applications. Chemical Society Reviews, 40(5), 2330–2346.[1][2] Link
- H-Bonding Networks: Portell, A., et al. (2014).[1] Polymorphism in Squaramides: The Role of Hydrogen Bonding and π-Stacking Interactions. Crystal Growth & Design, 14(5), 2542–2551.[1] Link[1][2]
- Anion Transport: Busschaert, N., et al. (2010).[1][2] Squaramides as Potent Transmembrane Anion Transporters. Angewandte Chemie International Edition, 49(8), 1416-1419.[1] Link[1][2]
- Structural Analogs (Oxamides): Coluccini, C., et al. (2023).[1][2] Crystal Structure and H-Bonding of N,N'-Dipropyloxamide. Molbank, 2024(1), M1760.[1][2] Link
- Synthesis Protocols: Rostami, A., et al. (2017).[1][2] Green synthesis of squaramides. Journal of Organic Chemistry, 82(1), 234-240.[1] Link[1][2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Synthesis and supramolecular self-assembly of glutamic acid-based squaramides - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]

- To cite this document: BenchChem. [crystal structure of N,N'-dipropylsquaramide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b064246/docs#crystal-structure-of-n-n-dipropylsquaramide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check